

In-Depth Technical Guide: 4-Bromo-2-chloro-5-fluoroaniline

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Compound of Interest

Compound Name: *4-Bromo-2-chloro-5-fluoroaniline*

Cat. No.: *B1293188*

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CAS Number: 1000572-63-3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromo-2-chloro-5-fluoroaniline**, a key halogenated aniline intermediate with significant applications in pharmaceutical research and development. This document details its chemical and physical properties, safety and handling protocols, and its role in the synthesis of complex organic molecules.

Chemical and Physical Properties

4-Bromo-2-chloro-5-fluoroaniline is a polysubstituted aniline derivative. The presence of three different halogen atoms (bromine, chlorine, and fluorine) on the aniline ring imparts unique reactivity and makes it a valuable building block in medicinal chemistry.

Table 1: Physical and Chemical Properties of **4-Bromo-2-chloro-5-fluoroaniline**

Property	Value	Source(s)
CAS Number	1000572-63-3	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₆ H ₄ BrClFN	[2] [7]
Molecular Weight	224.46 g/mol	[2] [7]
Appearance	Not explicitly available; related compounds are crystalline solids.	
Melting Point	Data not available	
Boiling Point	Data not available	[3]
Solubility	Data not available	

Table 2: Spectroscopic Data for **4-Bromo-2-chloro-5-fluoroaniline**

Spectrum Type	Data	Source(s)
¹ H NMR	Spectral data is available.	[8]
FT-IR	Spectral data is available.	[8]
Mass Spectrometry	Data not available for this specific isomer.	

Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **4-Bromo-2-chloro-5-fluoroaniline** (CAS 1000572-63-3) is not readily available in the public domain, the synthesis of halogenated anilines typically involves electrophilic aromatic substitution reactions on a substituted aniline or nitrobenzene precursor, followed by reduction of the nitro group if necessary.

The reactivity of **4-Bromo-2-chloro-5-fluoroaniline** is largely dictated by the electronic effects of the halogen substituents and the amino group. The amino group is an activating, ortho-, para-director, while the halogens are deactivating, ortho-, para-directors. The interplay of these

electronic effects, along with steric hindrance, governs the regioselectivity of further chemical transformations.

The bromine atom, in particular, can serve as a versatile handle for cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings, which are fundamental in the construction of complex molecular scaffolds for drug candidates.

Applications in Drug Development

Halogenated anilines are crucial intermediates in the pharmaceutical industry due to their prevalence in the structures of many active pharmaceutical ingredients (APIs). The presence of halogens can significantly influence a drug's pharmacokinetic and pharmacodynamic properties, including its metabolic stability, lipophilicity, and binding affinity to biological targets.

4-Bromo-2-chloro-5-fluoroaniline serves as a valuable precursor for the synthesis of complex heterocyclic and carbocyclic compounds. It is particularly noted for its use in N-heterocyclic carbene (NHC)-catalyzed reactions to generate α,β -unsaturated acylazoliums, which are key intermediates in the enantioselective synthesis of various bioactive molecules.[9]

While the specific APIs derived from **4-Bromo-2-chloro-5-fluoroaniline** are not explicitly detailed in the available literature, its structural motifs are found in a wide range of therapeutic agents, suggesting its potential as a key building block in the discovery of new drugs.

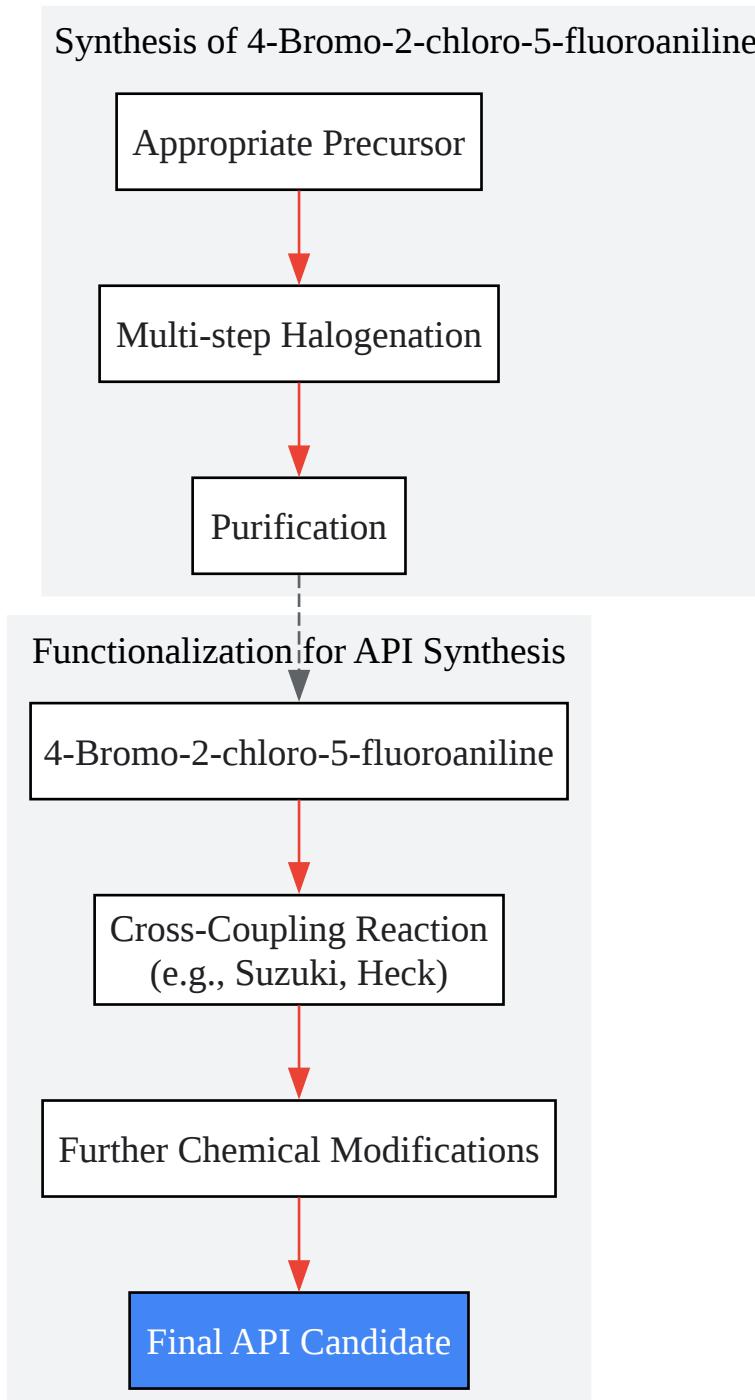
Experimental Workflows and Logical Relationships

The following diagrams illustrate the general role of **4-Bromo-2-chloro-5-fluoroaniline** as a building block in drug discovery and a generalized workflow for its potential synthesis and subsequent functionalization.



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Caption: Role of **4-Bromo-2-chloro-5-fluoroaniline** in Drug Discovery.



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Caption: Generalized Experimental Workflow.

Safety and Handling

A comprehensive Safety Data Sheet (SDS) for **4-Bromo-2-chloro-5-fluoroaniline** is available from various chemical suppliers.[\[1\]](#)[\[10\]](#)[\[11\]](#) It is essential to consult the SDS for detailed information on hazards, handling precautions, and emergency procedures.

Table 3: GHS Hazard Information (Based on a similar isomer, 4-Bromo-5-chloro-2-fluoroaniline)

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Note: This hazard information is for a structurally similar compound and should be used for guidance only. Always refer to the specific SDS for CAS number 1000572-63-3.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear impervious gloves and protective clothing to prevent skin contact.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge if inhalation of dust or vapors is likely.

Handling and Storage:

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Store in a tightly closed container in a cool, dry, and well-ventilated place.

Conclusion

4-Bromo-2-chloro-5-fluoroaniline is a valuable and versatile intermediate for the synthesis of complex organic molecules, particularly within the realm of pharmaceutical research. Its unique substitution pattern provides multiple reactive sites for the construction of novel drug candidates. Researchers and drug development professionals should handle this compound with appropriate safety precautions as outlined in its Safety Data Sheet. Further research into the specific synthetic applications and biological activities of compounds derived from this intermediate is warranted to fully explore its potential in medicinal chemistry.

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